

# Application Notes and Protocols: Hydrolysis of 2-Hydroxy-2-phenylpropanenitrile to Atrolactic Acid

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## Compound of Interest

Compound Name: 2-Hydroxy-2-phenylpropanenitrile

Cat. No.: B8356227

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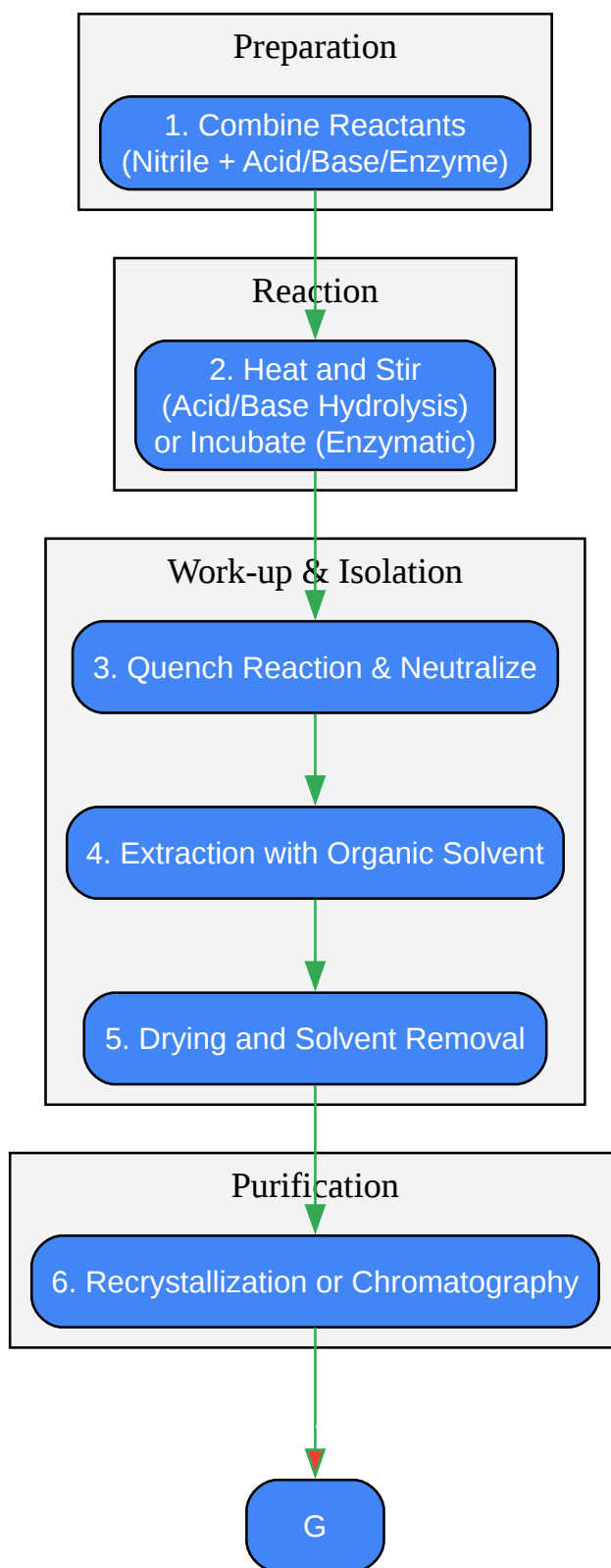
For Researchers, Scientists, and Drug Development Professionals

## Introduction

This document provides detailed application notes and protocols for the hydrolysis of **2-hydroxy-2-phenylpropanenitrile** (also known as acetophenone cyanohydrin) to atrolactic acid. Atrolactic acid is a valuable chiral building block in organic synthesis, particularly in the development of novel pharmaceutical compounds. The protocols outlined below cover acidic, basic, and enzymatic hydrolysis methods, offering flexibility in reagent choice and reaction conditions.

Chemical Reaction:

Caption: Chemical transformation of **2-Hydroxy-2-phenylpropanenitrile** to Atrolactic Acid.



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Caption: General experimental workflow for the hydrolysis of **2-hydroxy-2-phenylpropanenitrile**.

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